

Comprehensive Safety and Operational Guide: Handling Methyl 2-(4-aminophenyl)acetate

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Compound of Interest

Compound Name: Methyl 2-(4-aminophenyl)acetate

CAS No.: 17841-68-8; 39552-81-3

Cat. No.: B2458784

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Target Audience: Research Scientists, Medicinal Chemists, and EHS Professionals

As a Senior Application Scientist, I approach laboratory safety not as a static checklist, but as a dynamic, mechanistic system. When handling **Methyl 2-(4-aminophenyl)acetate**, understanding its physicochemical behavior is the foundation of effective risk mitigation. This guide provides field-proven, step-by-step protocols designed to protect personnel and preserve the integrity of your drug development workflows.

Physicochemical Profile & Hazard Causality

Methyl 2-(4-aminophenyl)acetate (CAS: 39552-81-3) is an amino-ester derivative widely utilized as a building block in[1]. Because it contains an electron-rich aniline moiety, the compound is highly susceptible to air oxidation. This degradation manifests visually as a color shift from a [2],.

The presence of the ester group dictates its physical state as a liquid at room temperature, which inherently increases the risk of aerosolization and splashing during transfer.

Furthermore, it is classified under GHS as [3], and like many aniline derivatives, it poses risks of skin and eye irritation.

Table 1: Physicochemical Properties & Hazard Summary

Property / Hazard	Value / Description	Source
CAS Number	39552-81-3	[2],
Molecular Formula	C9H11NO2	[4],[1]
Molecular Weight	165.19 g/mol	[5],[3]
Physical State	Clear liquid (Colorless to yellow/brown)	[2],
Storage Temperature	2-8°C (Refrigerator) or Freezer	[5],
GHS Hazard Statements	H302 (Harmful if swallowed)	[3]
Precautionary Codes	P264, P280, P302+P352, P305+P351+P338	[2],[3]

Personal Protective Equipment (PPE) Matrix

To build a self-validating safety system, you must understand why specific PPE is chosen.

- Hand Protection: Standard latex offers poor resistance to esters. You must use (minimum 0.11 mm thickness).
 - Causality: Nitrile provides superior chemical resistance to the solvent-like properties of the methyl ester.
 - Self-Validation: Before handling, inflate the gloves manually to check for micro-punctures. If a splash occurs, the ester can permeate rapidly; immediately inspect gloves for swelling or discoloration and doff them if contaminated.
- Eye Protection: ANSI Z87.1 compliant chemical splash goggles.
 - Causality: Because the compound is a liquid[2], the risk of micro-droplet ejection during pipetting is high. Standard safety glasses with side shields are insufficient for liquid

handling.

- Body Protection: Flame-resistant (FR) or 100% cotton lab coat, fully buttoned to the collar.
 - Causality: The aniline derivative can absorb through the skin, potentially causing systemic toxicity[3]. Ensure no exposed skin exists between the glove cuff and the lab coat sleeve.
- Respiratory Protection: All handling must occur within a certified chemical fume hood.
 - Self-Validation: Tape a small strip of tissue to the bottom of the sash. If the tissue pulls gently inward, the hood is actively maintaining negative pressure and adequate capture velocity.

Standard Operating Procedure (SOP): Dispensing & Handling

Step 1: Reagent Preparation & Equilibration

- Retrieve the compound from [5].
- Critical Step: Allow the sealed bottle to equilibrate to room temperature inside the fume hood for 15-20 minutes before opening.
 - Causality: Opening a cold bottle in ambient air causes immediate condensation of atmospheric moisture into the liquid, which can hydrolyze the methyl ester over time and degrade the >98.0% purity[2].

Step 2: Dispensing Protocol

- Utilize chemically resistant positive-displacement pipettes or glass syringes. Do not use standard air-displacement pipettes, as the vapor pressure of the organic liquid can cause dripping.
- Dispense over a secondary containment tray lined with a chemical absorbent pad.

Step 3: Post-Handling & Storage

- Purge the headspace of the reagent bottle with an inert gas (Argon or Nitrogen) before sealing.
 - Causality: Displacing oxygen prevents the oxidative degradation of the aniline group, preventing the liquid from turning dark brown.
- Return promptly to [\[5\]](#).

Spill Response & Decontamination Plan

Anilines are notoriously difficult to clean due to their tendency to adhere to surfaces and oxidize into stubborn, highly visible stains.

Step 1: Containment Surround the liquid spill with an inert absorbent (e.g., vermiculite or sand). Do not use combustible materials like sawdust.

Step 2: Neutralization & Absorption Wipe the area with a solvent in which the compound is highly soluble (e.g., ethanol), followed immediately by a 5% mild acidic solution (such as dilute acetic acid).

- Causality: The acid protonates the amine group, converting the lipophilic free base into a water-soluble salt, drastically improving removal efficiency from the benchtop.

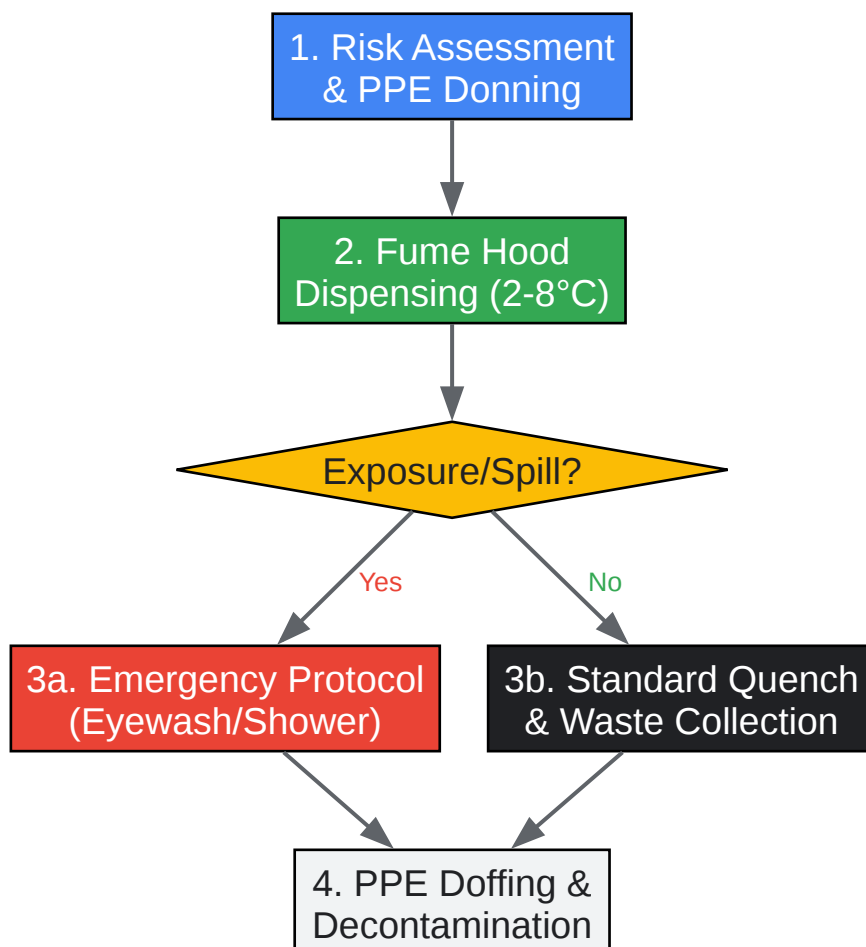
Step 3: Final Wash & Waste Segregation Wash the surface with copious amounts of soapy water. Collect all contaminated materials into a clearly labeled "Halogen-Free Organic Waste" container. Do not pour down the drain due to the aquatic toxicity risks common with aniline derivatives.

Emergency Medical Protocol

- **Skin Contact:** Wash skin thoroughly with plenty of water ([\[2\]](#)). Causality: The lipophilic nature of the ester means immediate washing is critical before dermal absorption occurs.
- **Eye Contact:** Rinse cautiously with water for at least 15 minutes ([\[3\]](#)). Remove contact lenses if present and easy to do.
- **Ingestion:** Harmful if swallowed[\[3\]](#). Rinse mouth thoroughly. Do not induce vomiting unless explicitly instructed by a toxicologist, as aspiration can cause severe pulmonary

inflammation.

Operational Workflow Diagram



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Figure 1: Operational workflow for handling **Methyl 2-(4-aminophenyl)acetate** and spill response.

References

- CAS No : 39552-81-3 | Product Name : **Methyl 2-(4-aminophenyl)acetate**, Pharmaffiliates.
URL: [\[Link\]](#)

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Sources

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